

LAS191954 stability in DMSO at -20°C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAS191954

Cat. No.: B608471

[Get Quote](#)

Technical Support Center: LAS191954

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **LAS191954** in DMSO at -20°C, along with troubleshooting advice and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **LAS191954** in DMSO?

For long-term stability of **LAS191954** in a solvent such as DMSO, it is recommended to store aliquots at -80°C for up to one year.^[1] If storing at -20°C, it is advisable to use the solution within a shorter timeframe to minimize potential degradation. For other PI3K inhibitors like LY294002 and ZSTK474, a storage period of up to 3 months at -20°C in DMSO is suggested to prevent loss of potency.^{[2][3]}

Q2: How stable is **LAS191954** in DMSO at -20°C?

While specific long-term stability data for **LAS191954** in DMSO at -20°C is not publicly available, studies on other small molecules suggest that storage at -20°C significantly reduces the rate of degradation compared to higher temperatures. For instance, a study on 2-aminothiazoles in DMSO showed minimal decomposition at -20°C over two months. General studies on compound libraries in DMSO also indicate that repeated freeze-thaw cycles do not cause significant compound loss when appropriate handling procedures are followed.^[4]

Q3: Can I store my **LAS191954** DMSO stock solution at 4°C or room temperature?

Storing DMSO stock solutions at 4°C or room temperature is not recommended for long-term storage due to the increased risk of chemical degradation. Studies have shown that the stability of compounds in DMSO is temperature-dependent, with higher temperatures accelerating decomposition.

Q4: How many times can I freeze-thaw my **LAS191954** DMSO stock solution?

To maintain the integrity of your **LAS191954** stock solution, it is best to aliquot the solution into single-use volumes to avoid multiple freeze-thaw cycles.^[2]^[3] A study on various repository compounds in DMSO indicated no significant loss of compound after 11 freeze-thaw cycles when frozen at -15°C and thawed under a nitrogen atmosphere.^[4] However, minimizing these cycles is a general best practice.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results between batches of LAS191954 solution.	Compound degradation due to improper storage or handling.	1. Prepare fresh DMSO stock solutions of LAS191954 before critical experiments. 2. Ensure the DMSO used is of high purity and anhydrous, as water can contribute to compound degradation.[4] 3. Perform a stability test on your stock solution using HPLC-MS to check for degradation products.
Reduced potency of LAS191954 in cell-based assays over time.	Loss of active compound due to degradation in the DMSO stock.	1. Aliquot stock solutions to minimize freeze-thaw cycles. [2][3] 2. Store aliquots at -80°C for long-term use.[1] 3. Qualify a new batch of stock solution if it has been stored for an extended period.
Precipitate observed in the DMSO stock solution after thawing.	The solubility limit of LAS191954 in DMSO may have been exceeded, or the compound has precipitated out of solution at low temperatures.	1. Gently warm the solution to 37°C and vortex to redissolve the compound. 2. If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration.

Stability of PI3K Inhibitors in DMSO at -20°C

While specific quantitative data for **LAS191954** is limited, the table below summarizes the recommended storage conditions for other PI3K inhibitors to provide a general guideline.

Compound	Target	Recommended Storage in DMSO	Duration
LY294002	Pan-PI3K	-20°C, desiccated	Up to 3 months[2]
ZSTK474	Pan-PI3K	-20°C, desiccated	Up to 3 months[3]
PI-103	Multi-targeted PI3K/mTOR	-20°C	Not specified

Experimental Protocols

Protocol for Assessing LAS191954 Stability in DMSO by HPLC-MS

This protocol outlines a general method for determining the stability of **LAS191954** in DMSO over time at -20°C.

1. Preparation of **LAS191954** Stock Solution:

- Prepare a 10 mM stock solution of **LAS191954** in anhydrous, high-purity DMSO.
- Aliquot the stock solution into multiple small-volume, airtight vials to be used for each time point.

2. Storage Conditions:

- Store the aliquots at -20°C in a temperature-monitored freezer.
- Include a control aliquot stored at -80°C, considered the optimal storage condition.

3. Sample Analysis:

- At designated time points (e.g., Day 0, Week 1, Week 2, Week 4, etc.), remove one aliquot from -20°C and the control from -80°C.
- Allow the samples to thaw completely at room temperature.
- Dilute the samples to a suitable concentration (e.g., 1 µM) in an appropriate solvent system (e.g., 50:50 acetonitrile:water).
- Analyze the samples by a validated HPLC-MS method.

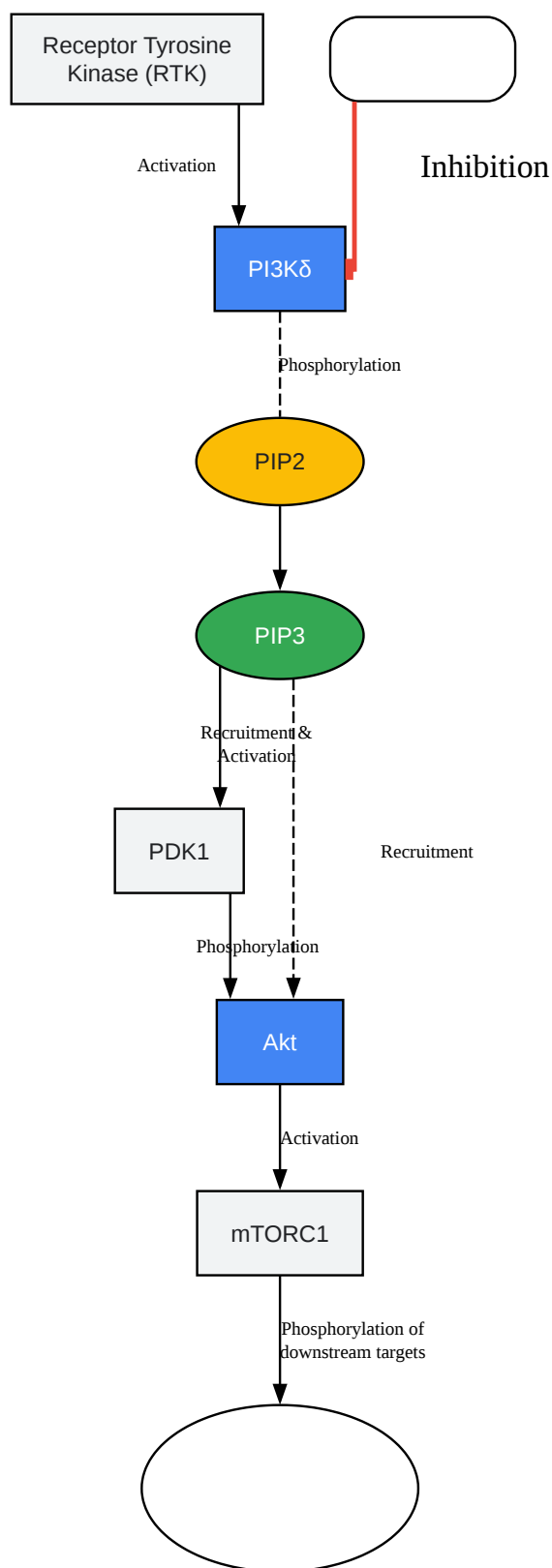
4. HPLC-MS Parameters (Example):

- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A suitable gradient to resolve **LAS191954** from potential degradation products.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5-10 μL .[\[5\]](#)
- Detection: UV-Vis at a relevant wavelength and mass spectrometry (e.g., ESI in positive mode).

5. Data Analysis:

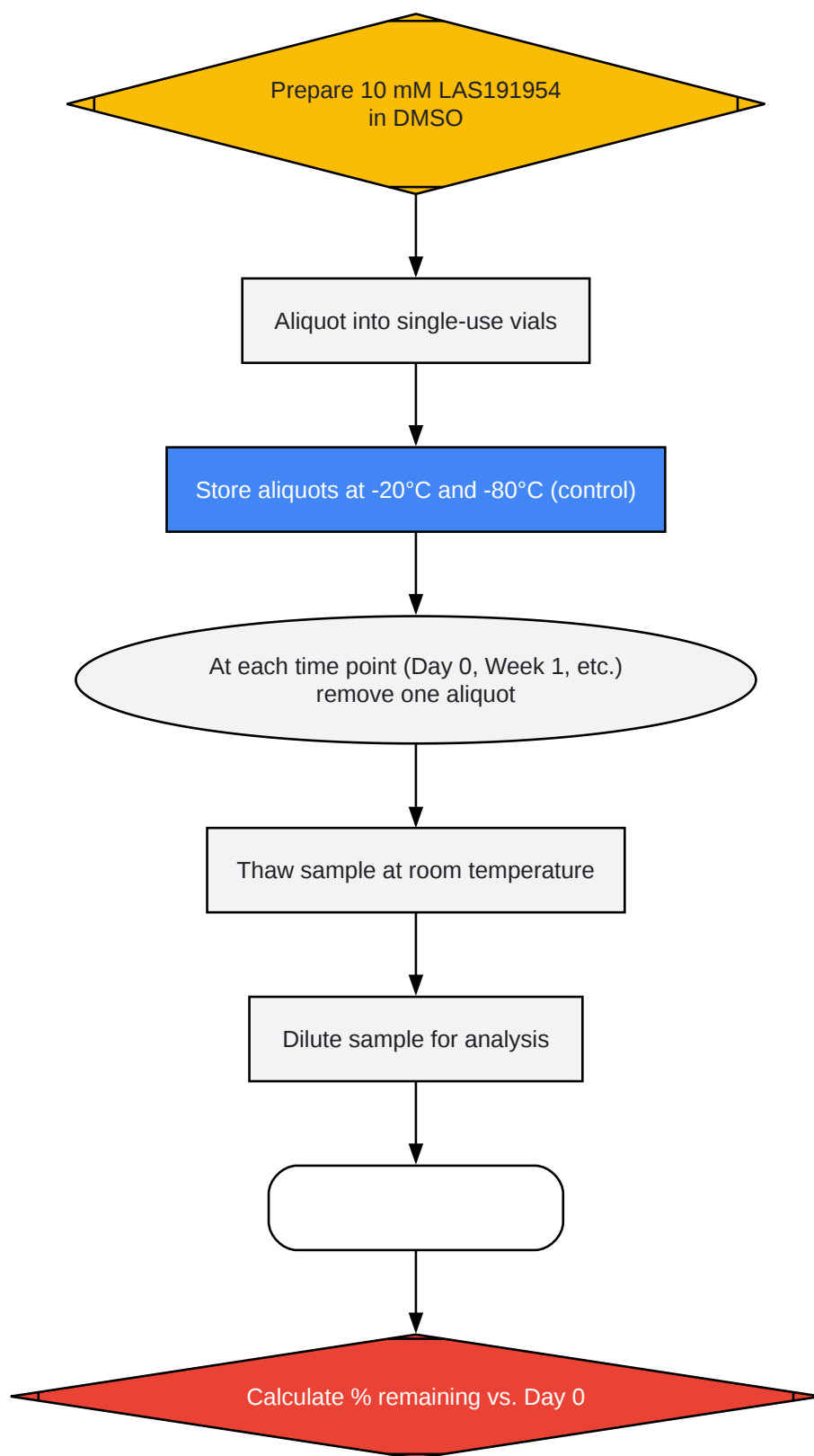
- Determine the peak area of the **LAS191954** parent compound at each time point.
- Calculate the percentage of **LAS191954** remaining relative to the Day 0 sample.
- Monitor for the appearance of any new peaks that may indicate degradation products.

Visualizations



[Click to download full resolution via product page](#)

Caption: PI3Kδ Signaling Pathway and the inhibitory action of **LAS191954**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. LAS191954 | PI3K | TargetMol [targetmol.com]
- 2. LY294002 | Cell Signaling Technology [cellsignal.com]
- 3. ZSTK474 (#13213) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 4. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. HPLC with DMSO as solvent - Chromatography Forum [chromforum.org]
- To cite this document: BenchChem. [LAS191954 stability in DMSO at -20°C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b608471#las191954-stability-in-dmso-at-20-c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com